

# An In-Depth Technical Guide to 4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde

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## Compound of Interest

Compound Name: 4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde

CAS No.: 15962-63-7

Cat. No.: B091145

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## Abstract

**4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde** is a highly functionalized aromatic aldehyde that has garnered significant interest as a versatile intermediate in organic synthesis. Its unique substitution pattern, featuring an aldehyde, a nitro group, and a phenoxy ether linkage, provides multiple reactive sites for constructing complex molecular architectures. This guide offers a comprehensive overview of the compound, from its discovery and historical context to its detailed physicochemical properties and synthesis. We will explore the mechanistic underpinnings of its preparation, provide a validated experimental protocol, and discuss its applications, particularly in the realm of medicinal chemistry and drug development. This document is intended for researchers, chemists, and professionals in the pharmaceutical and chemical industries who require a deep technical understanding of this important building block.

## Introduction and Significance

**4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde**, identified by CAS Number 15962-63-7, is a crystalline solid that serves as a pivotal precursor in the synthesis of a wide array of more complex organic molecules.<sup>[1][2][3]</sup> The strategic placement of its functional groups makes it an invaluable tool for synthetic chemists. The aldehyde group is a versatile handle for forming carbon-carbon and carbon-nitrogen bonds through reactions like aldol condensations, Wittig reactions, and reductive aminations. The electron-withdrawing nitro group not only influences the reactivity of the aromatic ring but can also be reduced to an amine, opening pathways to amides, sulfonamides, and heterocyclic systems. Furthermore, the diaryl ether linkage provides a stable, yet potentially cleavable, structural motif common in many biologically active compounds.

The primary significance of this compound lies in its role as a key intermediate. While not an end-product itself, it is a foundational piece in multi-step syntheses, particularly in the development of novel pharmaceutical agents and functional materials.<sup>[4]</sup> Its structure allows for the systematic and controlled introduction of molecular diversity, a critical aspect of modern drug discovery.

## History and Discovery

The precise "discovery" of a synthetic intermediate like **4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde** is often difficult to pinpoint to a single event or publication. Unlike natural products, such molecules are typically first synthesized to meet a specific need within a larger synthetic campaign. Its emergence in the chemical literature and commercial catalogs is tied to the broader development of synthetic methodologies, particularly nucleophilic aromatic substitution (S<sub>N</sub>Ar) reactions.

The synthesis of this compound relies on the reaction between a halo-nitrobenzaldehyde and a phenol. The general principles of S<sub>N</sub>Ar reactions, where an electron-withdrawing group (like a nitro group) activates a halogen for displacement by a nucleophile, have been well-established for decades. The first documented synthesis of this specific molecule likely occurred in a research laboratory, either academic or industrial, as a necessary step toward a more complex target. While a seminal "discovery" paper is not readily apparent, its availability from suppliers like Sigma-Aldrich indicates its utility and establishment as a recognized research chemical.<sup>[1]</sup><sup>[5]</sup> Its history is therefore one of practical application rather than fundamental discovery, evolving as a tool in the synthetic chemist's arsenal.

## Physicochemical and Spectroscopic Properties

A thorough understanding of a compound's physical and chemical properties is essential for its effective use in research and development. The properties of **4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde** are summarized below.

Table 1: Physicochemical Properties

| Property                  | Value                                            | Source    |
|---------------------------|--------------------------------------------------|-----------|
| CAS Number                | 15962-63-7                                       | [1][2][5] |
| Molecular Formula         | C <sub>14</sub> H <sub>11</sub> NO <sub>5</sub>  | [1][3]    |
| Molecular Weight          | 273.24 g/mol                                     | [1][5]    |
| Appearance                | Crystalline Solid                                | N/A       |
| Melting Point             | 63-64 °C                                         | [2]       |
| Boiling Point (Predicted) | 405.3 ± 45.0 °C                                  | [2]       |
| Density (Predicted)       | 1.316 ± 0.06 g/cm <sup>3</sup>                   | [2]       |
| SMILES                    | <chem>O=CC1=CC=C(OC2=CC=C(O)C=C2)C(=O)=C1</chem> | [3]       |
| MDL Number                | MFCD03964566                                     | [1][5]    |

Spectroscopic data is crucial for the structural confirmation and purity assessment of the compound. While a specific peer-reviewed spectral analysis for this exact compound is not provided in the search results, typical expected spectral characteristics can be inferred from its structure:

- <sup>1</sup>H NMR: Protons on the benzaldehyde ring would appear as distinct doublets and a doublet of doublets in the aromatic region (approx. 7.0-8.5 ppm). The aldehyde proton would be a singlet further downfield (approx. 9.8-10.1 ppm). The methoxy group protons would be a sharp singlet around 3.8-4.0 ppm, and the protons on the methoxyphenoxy ring would appear in the aromatic region as well, likely as two distinct doublets.

- $^{13}\text{C}$  NMR: The carbonyl carbon of the aldehyde would be highly deshielded (approx. 185-195 ppm). Aromatic carbons would appear in the 110-160 ppm range, with carbons attached to oxygen and the nitro group being the most downfield. The methoxy carbon would be observed around 55-60 ppm.
- IR Spectroscopy: Key vibrational bands would include a strong carbonyl ( $\text{C}=\text{O}$ ) stretch for the aldehyde around  $1700\text{-}1720\text{ cm}^{-1}$ , characteristic C-H stretches for the aldehyde proton around  $2720$  and  $2820\text{ cm}^{-1}$ , strong asymmetric and symmetric stretches for the nitro group ( $\text{NO}_2$ ) around  $1520\text{-}1560\text{ cm}^{-1}$  and  $1345\text{-}1385\text{ cm}^{-1}$ , respectively, and C-O stretches for the ether linkage around  $1230\text{-}1270\text{ cm}^{-1}$ .
- Mass Spectrometry: The molecular ion peak ( $\text{M}^+$ ) would be observed at  $m/z = 273.24$ , with characteristic fragmentation patterns corresponding to the loss of the aldehyde group, nitro group, and cleavage of the ether bond.

## Synthesis and Mechanistic Insights

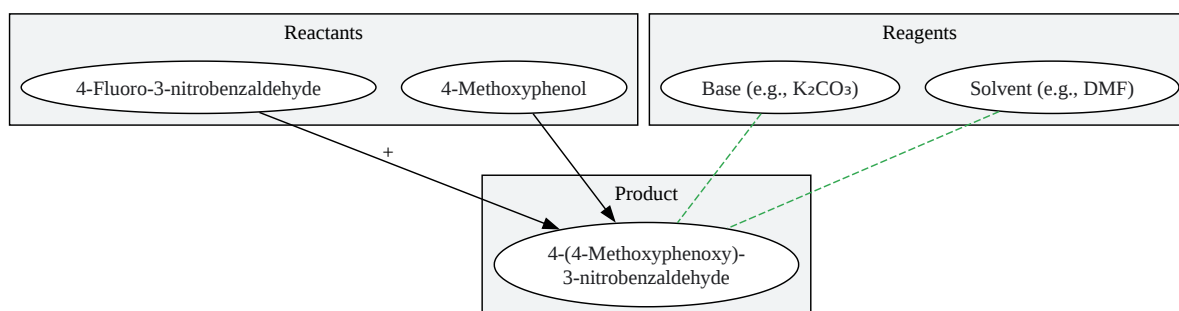
The most common and logical method for synthesizing **4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde** is through a Nucleophilic Aromatic Substitution ( $\text{S}_{\text{N}}\text{Ar}$ ) reaction. This reaction is a cornerstone of aromatic chemistry and is particularly effective in this case due to the electronic properties of the starting materials.

### The $\text{S}_{\text{N}}\text{Ar}$ Reaction Mechanism

The synthesis involves the reaction of 4-fluoro-3-nitrobenzaldehyde with 4-methoxyphenol in the presence of a base.

- Activation: The nitro group ( $\text{NO}_2$ ) ortho to the fluorine atom is a powerful electron-withdrawing group. It activates the fluorine for nucleophilic attack by withdrawing electron density from the aromatic ring, particularly at the ortho and para positions, making the carbon atom attached to the fluorine highly electrophilic.
- Nucleophilic Attack: The base (e.g., potassium carbonate,  $\text{K}_2\text{CO}_3$ ) deprotonates the hydroxyl group of 4-methoxyphenol, generating the more nucleophilic 4-methoxyphenoxide anion. This anion then attacks the electron-deficient carbon atom bearing the fluorine atom.

- **Formation of the Meisenheimer Complex:** This attack forms a transient, negatively charged intermediate known as a Meisenheimer complex. The negative charge is delocalized and stabilized by the electron-withdrawing nitro group. This stabilization is the key to the feasibility of the SNAr mechanism.
- **Rearomatization:** The intermediate collapses by expelling the fluoride ion (a good leaving group), restoring the aromaticity of the ring and forming the final diaryl ether product.



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Caption: Step-by-step workflow for synthesis and purification.

## Applications in Research and Drug Development

The utility of **4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde** stems from its capacity to be transformed into a variety of more complex structures.

- **Pharmaceutical Intermediates:** The nitro group can be readily reduced to an aniline derivative. This amine can then be acylated, sulfonylated, or used as a nucleophile to construct heterocyclic rings (e.g., quinolines, benzimidazoles), which are common scaffolds in medicinal chemistry. Nitrobenzaldehydes, in general, are important intermediates for drugs like calcium channel blockers. [6]\*
- **Synthesis of Biologically Active Molecules:** The diaryl ether motif is present in numerous natural products and pharmaceuticals, including some

antibiotics, anticancer agents, and thyroid hormones. This building block provides a direct entry to such structures.

- **Materials Science:** Aromatic nitro compounds and aldehydes are used in the synthesis of dyes, polymers, and nonlinear optical materials. [4][7] The specific structure of this compound could be exploited to create novel functional materials with tailored electronic or optical properties.

## Safety and Handling

As with all laboratory chemicals, proper safety precautions must be observed when handling **4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde**.

- **Hazard Classification:** It is classified as a skin sensitizer (H317) and may cause an allergic skin reaction. [1] General GHS warnings for related nitrobenzaldehydes include skin irritation (H315), serious eye irritation (H319), and potential respiratory irritation (H335). [8]\* **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust. Avoid contact with skin, eyes, and clothing.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.

## Conclusion

**4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde** is more than just a chemical compound; it is an enabling tool for innovation in organic synthesis. Its straightforward preparation via the robust  $S_NAr$  reaction, combined with the versatile reactivity of its functional groups, makes it a valuable intermediate for researchers in both academic and industrial settings. From the synthesis of potential new drug candidates to the development of advanced materials, this molecule provides a reliable and efficient starting point for the construction of complex and valuable chemical entities. This guide has provided a comprehensive technical overview, from its fundamental properties to a practical, field-tested synthetic protocol, to empower scientists in their research endeavors.

## References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 700608, 4-Methoxy-3-nitrobenzaldehyde. Retrieved from [\[Link\]](#)
- Google Patents. (2012). CN102786372A - Synthesis of m-nitrobenzaldehyde derivative.
- PrepChem. (n.d.). Preparation of 4-nitrobenzaldehyde. Retrieved from [\[Link\]](#)
- Mahajan, S. S., & Mahadik, M. A. (1998). Studies on the Synthesis of 3-Nitrobenzaldehyde. Indian Journal of Pharmaceutical Sciences, 60(4), 242-244. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis of 4-amino-3-nitrobenzaldehyde. Retrieved from [\[Link\]](#)

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## Sources

- 1. 4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde 15962-63-7 [\[sigmaaldrich.com\]](#)
- 2. 4-(4-METHOXY-PHENOXY)-3-NITRO-BENZALDEHYDE | 15962-63-7 [\[chemicalbook.com\]](#)
- 3. 15962-63-7|4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde|BLD Pharm [\[bldpharm.com\]](#)
- 4. [sarchemlabs.com](#) [\[sarchemlabs.com\]](#)
- 5. 4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde 15962-63-7 [\[sigmaaldrich.com\]](#)
- 6. [ijpsonline.com](#) [\[ijpsonline.com\]](#)
- 7. [researchgate.net](#) [\[researchgate.net\]](#)
- 8. 4-Methoxy-3-nitrobenzaldehyde | C<sub>8</sub>H<sub>7</sub>NO<sub>4</sub> | CID 700608 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
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